

5-(2-Chloroethyl)-6-chlorooxindole chemical and physical properties

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Compound of Interest

Compound Name: 5-(2-Chloroethyl)-6-chlorooxindole

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An In-depth Technical Guide to 5-(2-Chloroethyl)-6-chlorooxindole

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-(2-Chloroethyl)-6-chlorooxindole is a key chemical intermediate, primarily recognized for its role in the synthesis of Ziprasidone, an atypical antipsychotic medication used in the treatment of schizophrenia.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and a visual representation of the synthetic pathway.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **5-(2-Chloroethyl)-6-chlorooxindole** are summarized below, providing essential data for laboratory and developmental applications.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	118289-55-7[3][4][5][6][7]
Molecular Formula	C10H9Cl2NO[3][4][5][7]
Molecular Weight	230.09 g/mol [3][5][6][7]
IUPAC Name	6-chloro-5-(2-chloroethyl)-1,3-dihydroindol-2-one[6]
Synonyms	6-Chloro-5-(2-chloroethyl)-2-indolinone, 6-Chloro-5-(2-chloroethyl)indolin-2-one[3][4]
InChI	InChI=1S/C10H9Cl2NO/c11-2-1-6-3-7-4-10(14)13-9(7)5-8(6)12/h3,5H,1-2,4H2,(H,13,14)[5][7]
InChIKey	ZTQQXEPZEYIVDK-UHFFFAOYSA-N[5][7]
SMILES	<chem>C1C2=CC(=C(C=C2NC1=O)Cl)CCCl</chem> [6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Pale Pink Solid[4], White to Yellow to Orange powder to crystal[5][7]
Melting Point	218-221 °C[3][5][7], 223.0 to 227.0 °C, 225 °C
Boiling Point	393.8 ± 42.0 °C at 760 mmHg (Predicted)[3][5][7]
Density	1.4 ± 0.1 g/cm ³ [3], 1.376 ± 0.06 g/cm ³ (Predicted)[5][7]
Solubility	Soluble in Dimethylformamide (DMF)[3][5][7]
Vapor Pressure	0.0 ± 0.9 mmHg at 25 °C[3], 0 Pa at 25 °C[5][7]
pKa	13.23 ± 0.20 (Predicted)[5][7]
LogP	2.82[3], 2.93 at 20 °C[5][7]
Storage Temperature	Refrigerated (0-10 °C), Sealed in dry conditions[5][7]

Experimental Protocols

The synthesis of **5-(2-Chloroethyl)-6-chlorooxindole** is a critical step in the production of Ziprasidone. The following protocol is based on established methodologies.[8][9]

Synthesis of 5-(2-Chloroethyl)-6-chlorooxindole

This process involves the reduction of 6-chloro-5-(chloroacetyl)oxindole.

Materials:

- 6-chloro-5-(chloroacetyl)oxindole
- Trifluoroacetic acid
- Triethylsilane
- Chilled water

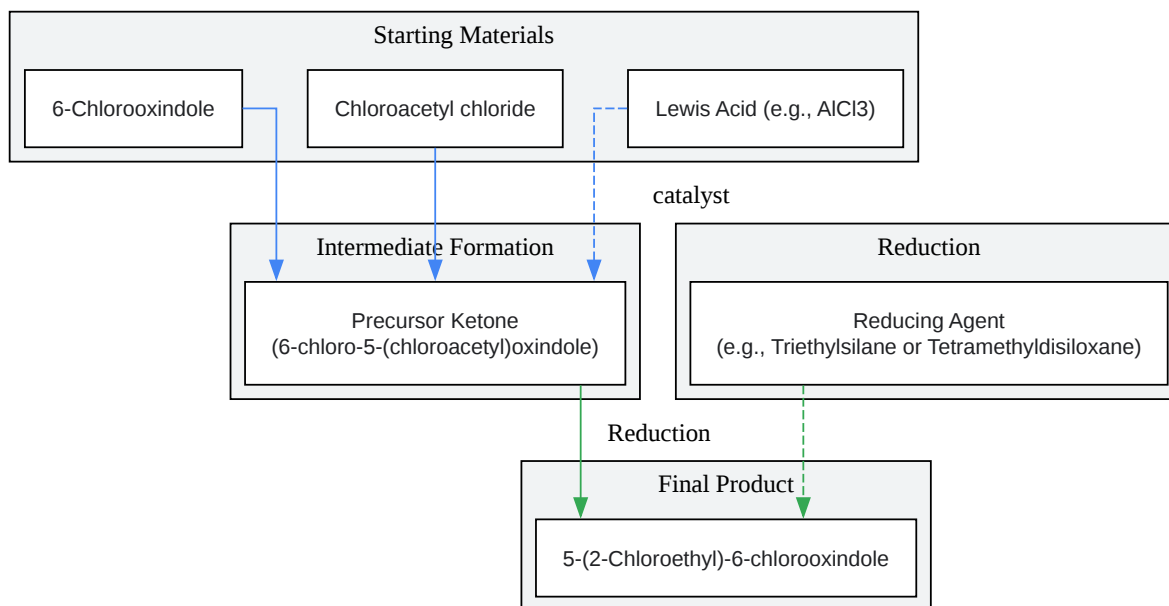
- Nitrogen gas
- 3-liter three-neck flask and standard laboratory glassware

Procedure:

- Charge 650 ml of trifluoroacetic acid and 130 gm of 6-chloro-5-(chloroacetyl)oxindole into a 3-liter three-neck flask under a nitrogen atmosphere at a temperature of 25 to 30°C.[8]
- Stir the mixture for 15 minutes.
- Cool the mixture to 0 to 5°C with continuous stirring.[8]
- Slowly add 142.46 gms of triethylsilane over a period of 30 minutes, ensuring the temperature is maintained between 0 to 5°C.[8]
- Continue stirring the reaction mixture for 30 minutes at 0 to 5°C.[8]
- Allow the reaction mixture to gradually warm to 30 to 35°C and continue stirring for 6 hours.[8]
- After the reaction is complete, cool the mixture to 5 to 10°C.[8]
- Slowly add chilled water to the reaction mixture.[8]
- Stir the resulting mixture for 1 hour.[8]
- Filter the solids that have precipitated.[8]
- Wash the collected solids with water until a neutral pH is achieved.
- Dry the product under a vacuum at 40-45°C.

Synthetic Workflow

The synthesis of **5-(2-Chloroethyl)-6-chlorooxindole** can be visualized as a multi-step process. An improved one-pot process involves a Lewis acid-mediated selective deoxygenation of the precursor ketone.[10][11]



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Caption: Synthetic pathway of **5-(2-Chloroethyl)-6-chlorooxindole**.

Biological Activity and Applications

5-(2-Chloroethyl)-6-chlorooxindole is primarily utilized as an intermediate in the synthesis of Ziprasidone.[8][10] Ziprasidone is an antipsychotic agent that acts as a serotonin and dopamine antagonist.[2] **5-(2-Chloroethyl)-6-chlorooxindole** itself has been identified as an impurity of Ziprasidone and is a substrate for the human dopamine transporter (hDAT).[12] Its biological activity is therefore intrinsically linked to its role as a precursor to a psychoactive drug.

Safety and Handling

This compound is classified as hazardous to the aquatic environment.[6] It is recommended to handle **5-(2-Chloroethyl)-6-chlorooxindole** in a well-ventilated area and to wear appropriate

personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid release to the environment and dispose of the substance in accordance with local regulations.[3]

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